

# using 4-Amino-4'-methoxydiphenylamine as a redox indicator in titrations

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## Compound of Interest

Compound Name: 4-Amino-4'-methoxydiphenylamine

Cat. No.: B089606

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## Application Notes: 4-Amino-4'-methoxydiphenylamine as a Redox Indicator

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Amino-4'-methoxydiphenylamine**, also known as Variamine Blue B, is a versatile organic compound that serves as a highly effective redox indicator in various analytical titrations.<sup>[1][2]</sup> Its distinct and reversible color change upon oxidation makes it a valuable tool for the precise determination of endpoints in redox reactions. In its reduced form, the indicator is colorless, while in its oxidized state, it exhibits a deep blue-violet color.<sup>[1][2]</sup> This sharp color transition allows for accurate visual endpoint detection in titrations involving oxidizing agents such as potassium dichromate and for the quantification of analytes like iron(II).

### Principle of Operation

In a redox titration, the concentration of an analyte is determined by reacting it with a titrant of known concentration, where the underlying reaction involves the transfer of electrons. A redox indicator, such as **4-Amino-4'-methoxydiphenylamine**, is a substance that changes color at a specific electrode potential.

The color change of **4-Amino-4'-methoxydiphenylamine** is pH-dependent and occurs at a specific redox potential. The transition potential for Variamine Blue is approximately +0.575 V.

[3] During a titration, for instance, of ferrous ions ( $\text{Fe}^{2+}$ ) with a strong oxidizing agent like potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ), the  $\text{Fe}^{2+}$  ions are oxidized to ferric ions ( $\text{Fe}^{3+}$ ). Once all the  $\text{Fe}^{2+}$  has been consumed, the slightest excess of the titrant oxidizes the **4-Amino-4'-methoxydiphenylamine** indicator, resulting in a sharp color change from colorless to a persistent deep blue or violet-blue, signaling the equivalence point of the titration.

## Applications

The primary application of **4-Amino-4'-methoxydiphenylamine** as a redox indicator is in the quantitative analysis of various substances in research, quality control, and developmental settings. Its notable applications include:

- **Determination of Iron (II):** It is widely used in the titration of ferrous ions with potassium dichromate, a standard method for quantifying iron in various samples.[4]
- **Titration with other Oxidizing Agents:** It has been successfully employed in titrations involving other oxidizing agents like bromamine-B and bromate.[1]
- **Complexometric Titrations:** It can also be used as an indicator in the complexometric titration of iron(III) with EDTA, where the endpoint is marked by a color change from violet-blue to colorless.[1]

## Quantitative Data Summary

Property	Value	Reference
Common Name	Variamine Blue B	[1]
Chemical Name	4-Amino-4'-methoxydiphenylamine	
Indicator Type	Redox Indicator	[1]
Transition Potential	+0.575 V	[3]
Color in Reduced Form	Colorless	[1]
Color in Oxidized Form	Deep Blue / Violet-Blue	[1]
Indicator Preparation	0.1% (w/v) aqueous solution	[1]

## Experimental Protocols

### Preparation of Reagents

#### 1. 0.1 N Potassium Dichromate ( $K_2Cr_2O_7$ ) Solution (Titrant)

- Accurately weigh approximately 4.9 g of analytical grade potassium dichromate (previously dried at 150-200°C).
- Dissolve the weighed solid in distilled water in a 1000 mL volumetric flask.
- Make up the volume to the mark with distilled water and mix thoroughly.

#### 2. 0.1 N Ferrous Ammonium Sulfate $[(NH_4)_2Fe(SO_4)_2 \cdot 6H_2O]$ Solution (Analyte)

- Accurately weigh approximately 39.2 g of ferrous ammonium sulfate hexahydrate (Mohr's salt).
- Dissolve the salt in a beaker containing a mixture of 500 mL of distilled water and 20 mL of concentrated sulfuric acid.
- Transfer the solution to a 1000 mL volumetric flask and dilute to the mark with distilled water. Mix the solution well.

#### 3. 4-Amino-4'-methoxydiphenylamine Indicator Solution

- Dissolve 0.1 g of **4-Amino-4'-methoxydiphenylamine** in 100 mL of distilled water.<sup>[1]</sup>

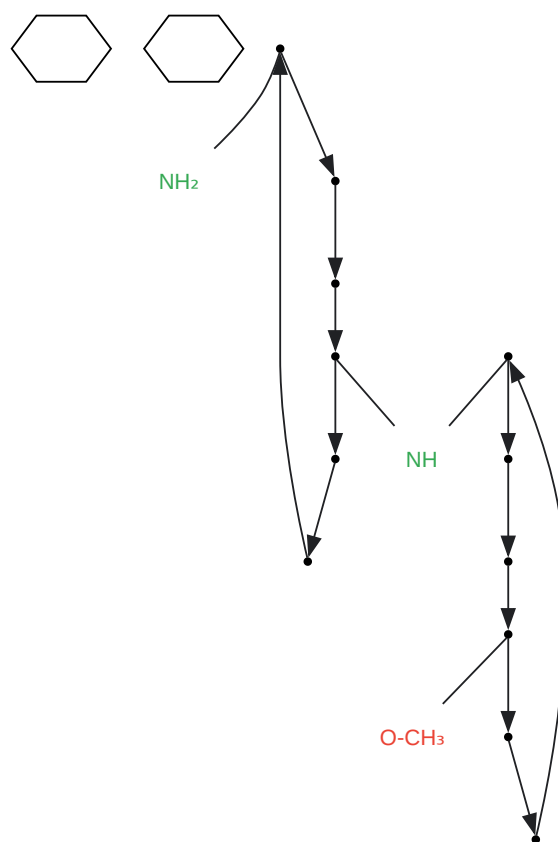
### Titration Procedure: Determination of Iron(II)

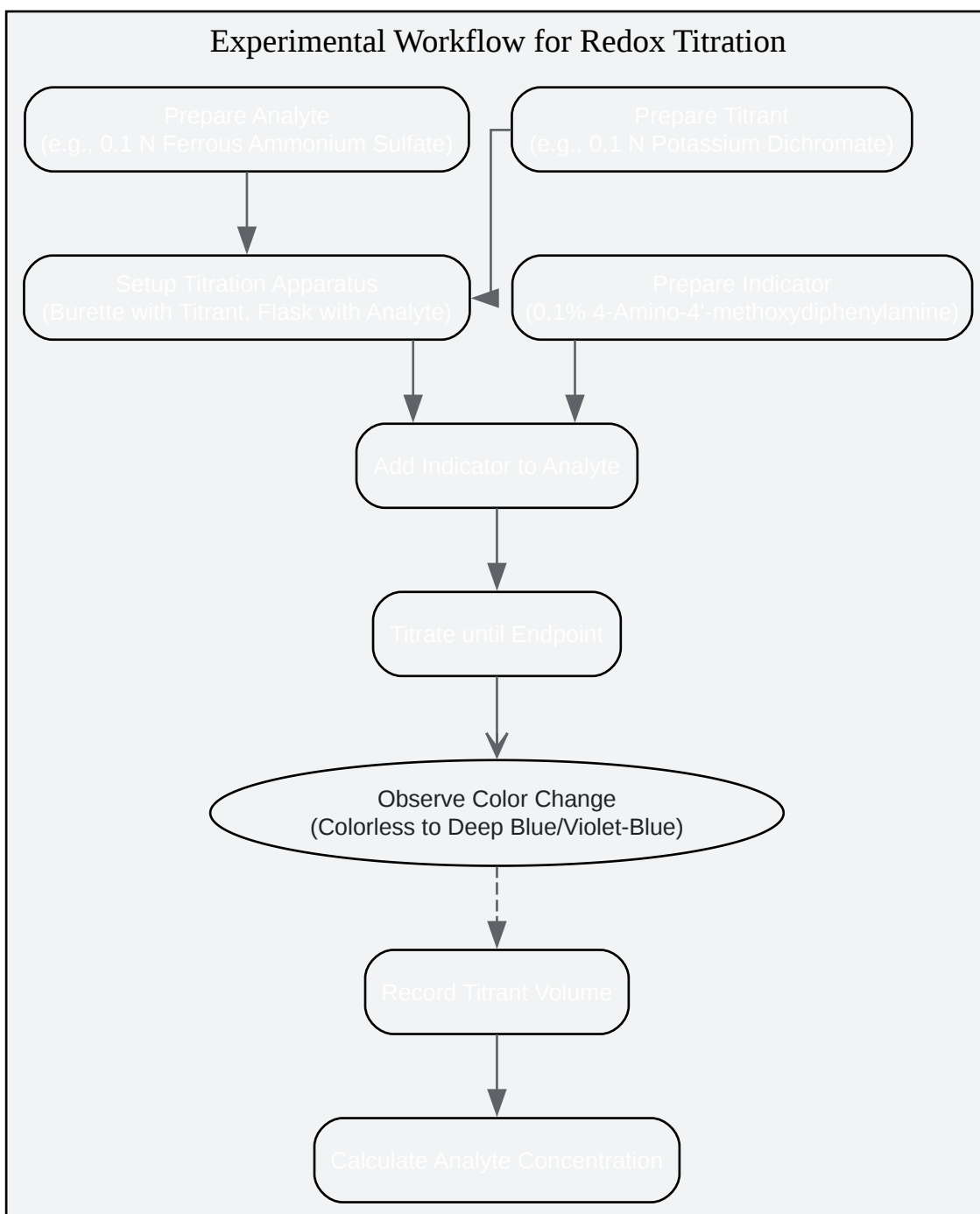
- Pipette 25.0 mL of the prepared 0.1 N ferrous ammonium sulfate solution into a 250 mL Erlenmeyer flask.
- Add 20 mL of 1 M sulfuric acid to the flask.
- Add 2-3 drops of the **4-Amino-4'-methoxydiphenylamine** indicator solution to the flask. The solution should be colorless.

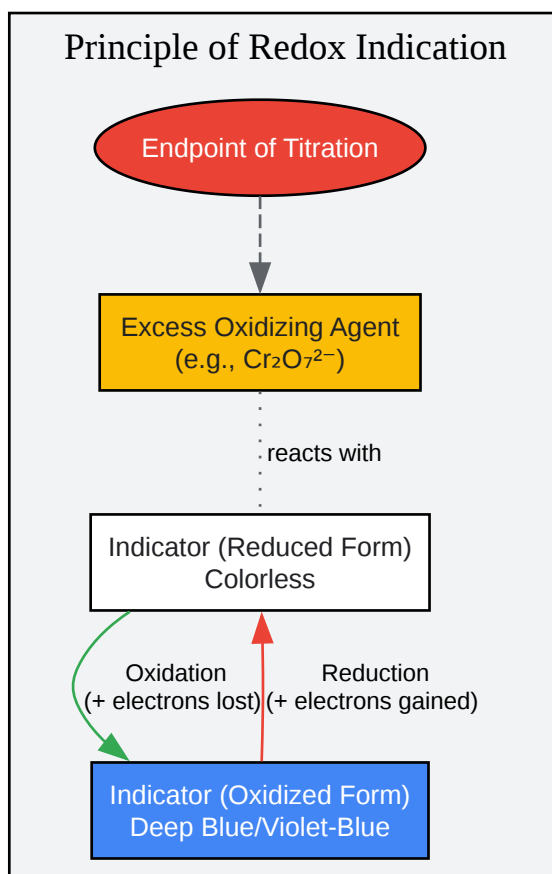
- Titrate the ferrous ammonium sulfate solution with the standardized 0.1 N potassium dichromate solution from a burette.
- Swirl the flask continuously during the titration.
- The endpoint is reached when the first persistent deep blue or violet-blue color appears.
- Record the volume of the potassium dichromate solution used.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the concentration of the ferrous ammonium sulfate solution using the titration data.

## Visualizations

Chemical Structure of 4-Amino-4'-methoxydiphenylamine

C13H14N2O





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